

Pamiparib mass balance and metabolite profiling

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Compound Focus: Pamiparib

CAS No.: 1446261-44-4

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Pamiparib Mass Balance and Key Metabolite Data

Parameter	Value / Identity	Details / Notes
Administered Dose	60 mg / 100 μ Ci [14 C]-pamiparib	Single oral dose [1]
Recovery of Radioactivity	84.7% \pm 3.5%	Mean cumulative excretion in excreta [1]
Fecal Excretion	2.11% (mean)	Unchanged parent drug [1]
Renal Excretion	1.11% (mean)	Unchanged parent drug [1]
Primary Metabolites	M3 (dehydrogenated oxidative product)	Most abundant metabolite in plasma, urine, and feces [1]

| Other Metabolic Pathways | - N-oxidation

- Oxidation of pyrrolidine ring | Primary routes of metabolism [1] | | **Involved CYP Enzymes** | CYP2C8, CYP3A | Determined via CYP phenotyping [1] |

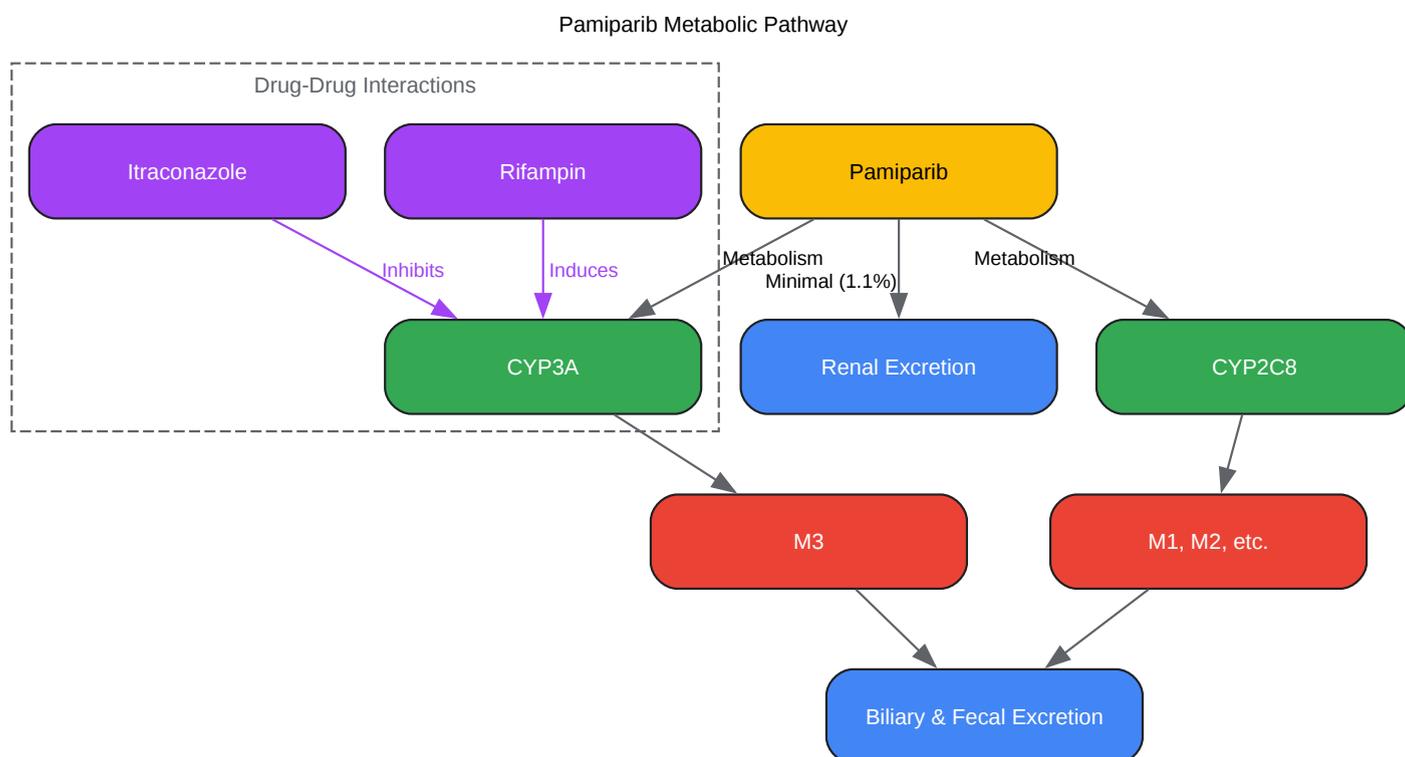
Experimental Methodology

The quantitative data comes from a phase 1, open-label study (NCT03991494) designed to investigate the absorption, metabolism, and excretion of **pamiparib** [1].

- **Patient Population:** The study involved **4 patients with advanced solid tumors** [1]. Administration to patients was necessary due to the drug's clastogenic activity [1].
- **Dosing:** Patients received a single oral dose of **60 mg pamiparib containing approximately 100 μ Ci of [¹⁴C]-pamiparib** while fasting [1].
- **Sample Collection:** Blood, plasma, urine, and feces were collected extensively. Patients remained in the clinic until about **90% of the radioactive dose was recovered** or very low levels were excreted for two consecutive days [1].
- **Bioanalysis:** The study determined **total radioactivity** in excreta, blood, and plasma. **Plasma concentrations of unchanged pamiparib** were measured, and **metabolite profiles** were identified in plasma, urine, and feces [1].

Metabolic Pathway and Drug Interactions

The metabolic fate of **pamiparib** and its potential for interactions with other drugs can be visualized as follows. The diagram illustrates that **pamiparib** is primarily metabolized by two CYP450 enzymes, leading to several metabolites, and shows the effects of co-administered drugs.



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Diagram of **pamiparib** metabolism and key interactions. The diagram shows that **pamiparib** is metabolized mainly by **CYP2C8** and **CYP3A** enzymes [1]. Metabolite **M3** is the most abundant dehydrogenated oxidative product [1]. This metabolism underpins its drug-drug interaction profile: co-administration with a strong CYP3A inducer (e.g., rifampin) significantly reduces **pamiparib** exposure, while a strong CYP3A inhibitor (e.g., itraconazole) has no clinically relevant effect [2].

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References

1. Human Mass and Balance of [14C]- Metabolite ... Profiling Pamiparib [pmc.ncbi.nlm.nih.gov]
2. The pharmacokinetics of pamiparib in the presence of a ... [link.springer.com]

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